Roluperidone vs. Placebo for Social Functioning: A Comparative Guide

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Compound of Interest

Compound Name:	*Roluperidone*
CAS No.:	*359625-79-9*
Cat. No.:	*B1679516*

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An objective analysis of clinical trial data on the efficacy of **roluperidone** in improving social functioning in patients with schizophrenia.

Introduction

Roluperidone is an investigational drug under development for the treatment of negative symptoms in schizophrenia. A key aspect of its therapeutic potential lies in its ability to improve social functioning, a critical determinant of real-world outcomes for individuals with this condition. This guide provides a detailed comparison of **roluperidone** against placebo, focusing on quantitative data from clinical trials, the experimental methodologies employed, and the proposed mechanism of action.

Efficacy in Improving Social Functioning

Clinical trial data suggests that **roluperidone**, particularly at a 64 mg/day dose, may offer benefits in improving social and personal functioning in patients with schizophrenia who have stable positive symptoms and moderate to severe negative symptoms. The primary measure of social functioning in these trials was the Personal and Social Performance (PSP) scale.

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Quantitative Data Summary

The following tables summarize the key findings from the Phase 2b and Phase 3 clinical trials comparing **roluperidone** to placebo.

Table 1: Phase 3 Clinical Trial Results for the Personal and Social Performance (PSP) Scale Total Score at Week 12

Treatment Group	Analysis Population	P-value vs. Placebo	Effect Size (ES)	Reference
Roluperidone 64 mg/day	Intent-to-Treat (ITT)	≤ 0.021	Not Reported	[1][2][3]
Roluperidone 64 mg/day	Modified Intent-to-Treat (m-ITT)	≤ 0.017	Not Reported	[1][2][3]
Roluperidone 32 mg/day	Intent-to-Treat (ITT)	≤ 0.542	0.1	

Table 2: Phase 2b Clinical Trial Results for the Personal and Social Performance (PSP) Scale at Week 12

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Treatment Group	Outcome	P-value vs. Placebo	Effect Size (d)	Reference
Roluperidone 64 mg/day	PSP Final Score	≤ 0.003	0.59	[4][5]
Roluperidone 64 mg/day	Personal and Social Relationships Domain	0.013	0.48	[4][6]
Roluperidone 64 mg/day	Self-Care Domain	0.021	0.46	[4][6]
Roluperidone 64 mg/day	Socially Useful Activities Domain	0.061	0.35	[4]
Roluperidone 64 mg/day	Disturbing and Aggressive Behaviors Domain	0.006	0.46	[4][6]

Table 3: Open-Label Extension (OLE) of Phase 3 Trial - Mean Improvement in PSP Total Score over 40 Weeks

Treatment Group	Mean Improvement from Baseline	Reference
Roluperidone 64 mg	14.5 points	[7][8]
Roluperidone 32 mg	12.3 points	[7][8]

Experimental Protocols

The efficacy of **roluperidone** in improving social functioning was evaluated in Phase 2b and Phase 3 clinical trials.

Study Design

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Both the Phase 2b and Phase 3 trials were randomized, double-blind, placebo-controlled studies.[4] The Phase 3 trial was followed by a 40-week open-label extension where all participants received **roluperidone**.[7][8]

Participant Population

The studies enrolled patients diagnosed with schizophrenia who had moderate to severe negative symptoms, with a score of at least 20 on the PANSS negative subscale.[4][5] Participants' positive symptoms were required to be stable for at least three months prior to enrollment.[4] The Phase 3 trial included 513 patients.[1][2]

Treatment

Participants were randomly assigned to receive either **roluperidone** (32 mg/day or 64 mg/day) or a placebo for 12 weeks.[2][4] In the open-label extension of the Phase 3 trial, patients received either 32 mg or 64 mg of **roluperidone**.[7][8]

Assessment of Social Functioning

The primary instrument used to assess social functioning was the Personal and Social Performance (PSP) scale. The PSP is a validated scale that evaluates functioning in four main areas: socially useful activities, personal and social relationships, self-care, and disturbing and aggressive behaviors.[4]

Mechanism of Action

Roluperidone has a unique pharmacological profile, acting as an antagonist at multiple receptor sites without directly blocking dopamine D2 receptors, which is a common mechanism for many antipsychotic medications.[6][7] This distinct mechanism is thought to contribute to its potential effects on negative symptoms and social functioning.

Signaling Pathway

The proposed mechanism of action of **roluperidone** involves the modulation of several neurotransmitter systems through its interaction with the following receptors:

- 5-HT2A Receptors: Blockade of these serotonin receptors is believed to contribute to the control of positive symptoms of schizophrenia.[7]

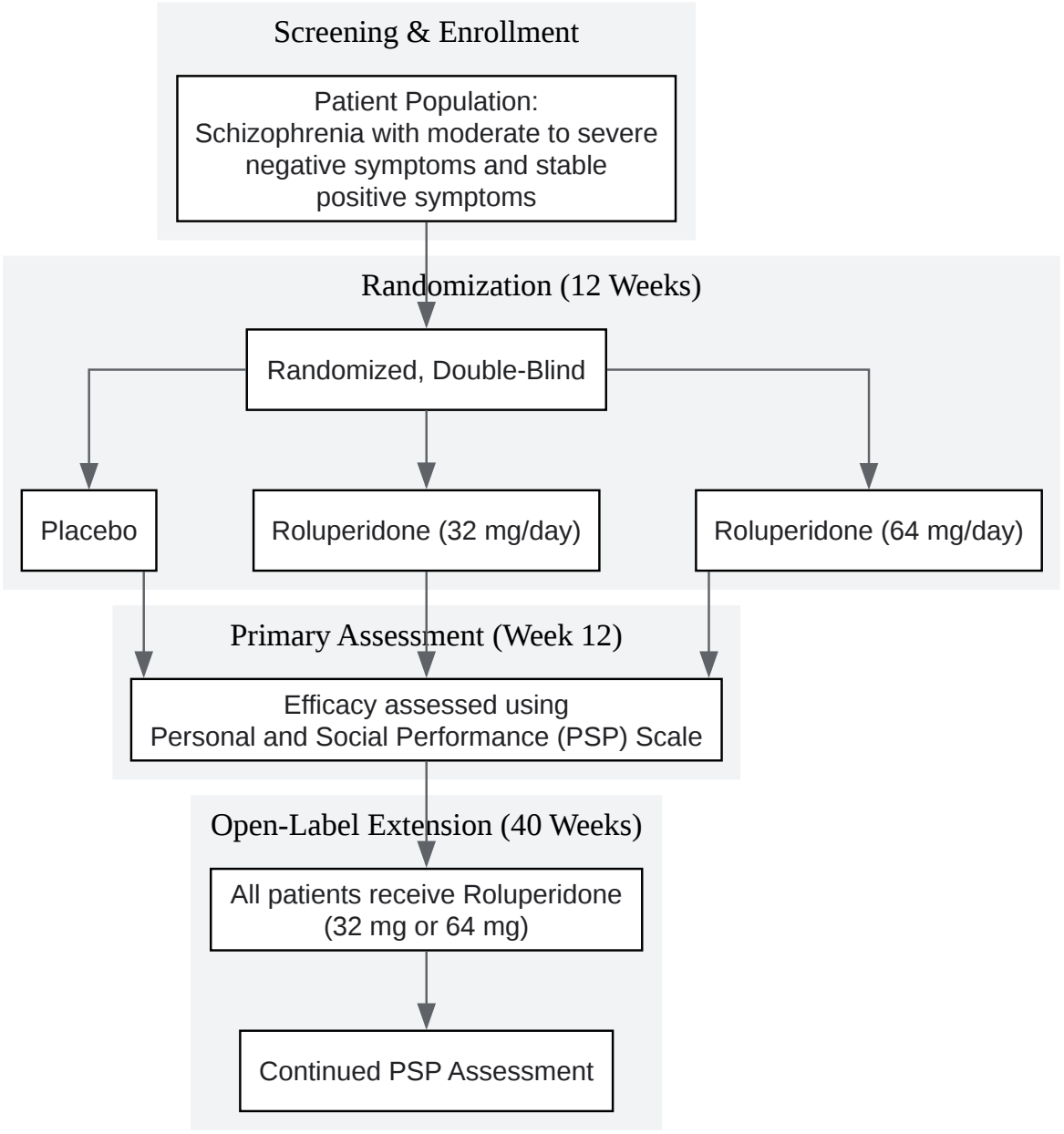
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- Sigma-2 Receptors: Antagonism at sigma-2 receptors may modulate glutamatergic pathways and influence calcium signaling in neurons.[7][9]
- α1A-Adrenergic Receptors: Blockade of these receptors may enhance synaptic efficacy and plasticity, potentially improving learning and memory functions.[9]

By targeting these receptors, **roluperidone** is hypothesized to indirectly modulate dopaminergic and glutamatergic neurotransmission, which are key pathways implicated in the negative symptoms and social deficits of schizophrenia.[7]

Visualizations

Experimental Workflow of **Roluperidone** Clinical Trials

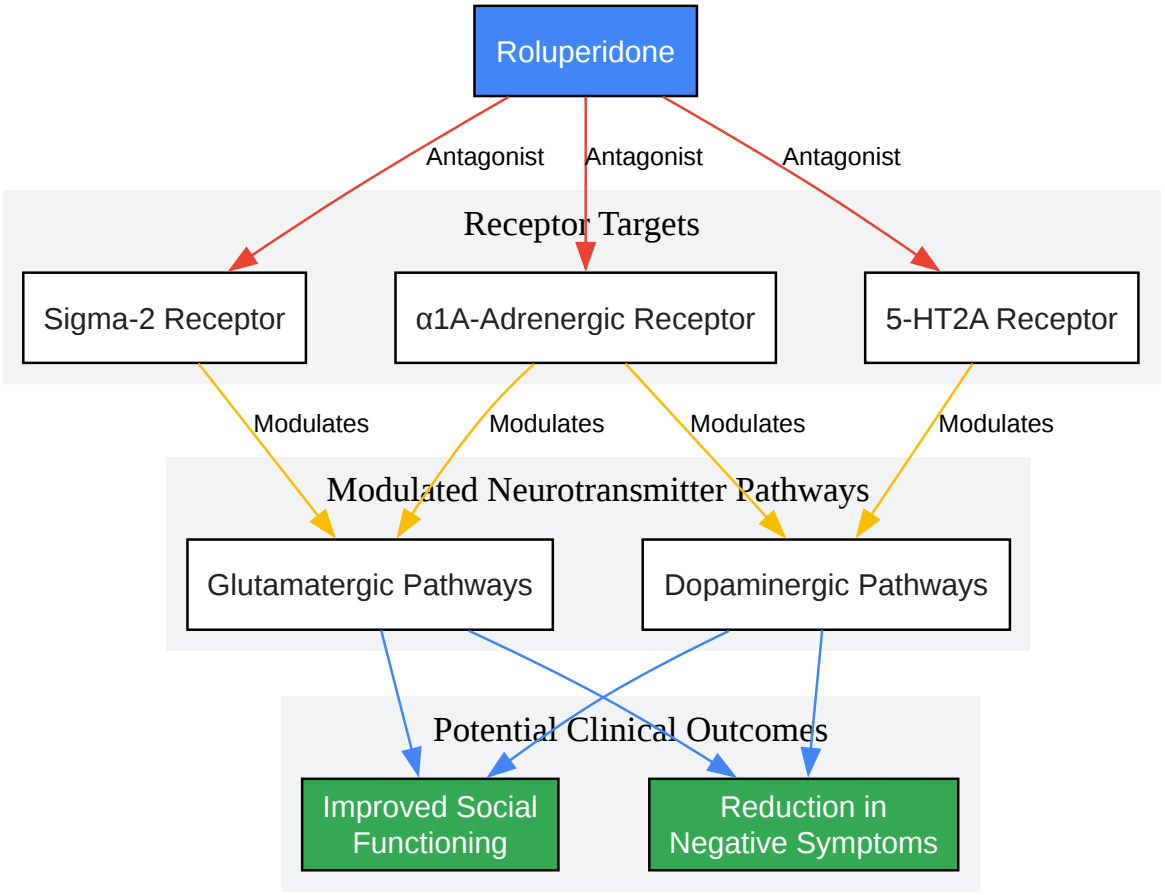


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Caption: Workflow of the **roluperidone** clinical trials.

Proposed Signaling Pathway of **Roluperidone**

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Caption: Proposed mechanism of action of **roluperidone**.

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